

Performance Verification of N-Nitroso Tizanidine Reference Material: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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This guide provides a comprehensive comparison of performance characteristics for **N-Nitroso Tizanidine** reference material, a critical component in the quality control and safety assessment of the muscle relaxant Tizanidine. As a potential genotoxic impurity, the accurate quantification of **N-Nitroso Tizanidine** is paramount. This document outlines the key quality attributes of a reliable reference standard, compares typical performance data, and provides detailed experimental protocols for its verification.

Comparative Performance of N-Nitroso Tizanidine Reference Material

The selection of a high-quality reference standard is crucial for accurate analytical results. While direct head-to-head comparative studies from different suppliers are not publicly available, a comparison can be made based on the typical data provided in a Certificate of Analysis (CoA) and the quality standards they adhere to. Reputable suppliers provide comprehensive characterization data to ensure the identity, purity, and potency of the reference material.^{[1][2][3][4]}

Table 1: Comparison of Typical Quality Attributes for **N-Nitroso Tizanidine** Reference Material

Parameter	Supplier A (Typical)	Supplier B (Typical)	Supplier C (Pharmacopoeial Grade)	Key Considerations
Identity Confirmation	Conforms to structure (¹ H-NMR, MS)	¹ H-NMR, MS, IR	¹ H-NMR, ¹³ C-NMR, MS, IR, Elemental Analysis	A comprehensive set of spectroscopic data provides a higher degree of confidence in the material's identity.
Purity (by HPLC)	>95%	>98%	>99.5% (Assigned Value)	Higher purity minimizes the risk of co-eluting peaks interfering with the quantification of N-Nitroso Tizanidine.
Water Content (Karl Fischer)	<0.5%	<0.2%	Specified on CoA	Important for accurate weighing and preparation of standard solutions.
Residual Solvents (GC-MS)	<0.1%	<0.05%	Complies with USP <467> or Ph. Eur. 5.4	Ensures that residual solvents from synthesis do not interfere with analysis or degrade the standard.

Certificate of Analysis (CoA)	Basic CoA with purity and identity	Detailed CoA with spectroscopic data	Comprehensive CoA with assigned purity value, uncertainty, and traceability	A detailed CoA is indicative of a more thoroughly characterized standard.
Traceability	To in-house standards	To in-house characterized batches	Traceable to USP or Ph. Eur. primary standards	Pharmacopoeial traceability is the highest level of assurance for a reference standard.

Experimental Protocols for Performance Verification

The following are detailed methodologies for key experiments to verify the performance of an **N-Nitroso Tizanidine** reference material. These protocols are based on common industry practices and regulatory guidelines such as ICH Q2(R1) for analytical procedure validation.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Identity Confirmation by ^1H -NMR Spectroscopy

Objective: To confirm the chemical structure of the **N-Nitroso Tizanidine** reference material.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 5 mg of the **N-Nitroso Tizanidine** reference standard and dissolve it in 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6).
- **Instrumentation:** A 400 MHz or higher field Nuclear Magnetic Resonance (NMR) spectrometer.
- **Data Acquisition:** Acquire a one-dimensional proton (^1H) NMR spectrum.

- **Data Analysis:** Process the spectrum and compare the chemical shifts, multiplicities, and integration of the observed signals with the expected structure of **N-Nitroso Tizanidine**. The obtained spectrum should be consistent with the chemical structure provided by the manufacturer.^{[6][10]}

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of the **N-Nitroso Tizanidine** reference material and to detect any related impurities.

Methodology:

- **Chromatographic Conditions (Typical):**
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size
 - Mobile Phase A: 0.1% Formic acid in Water
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile
 - Gradient: A time-gradient program appropriate to separate **N-Nitroso Tizanidine** from its potential impurities.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection: UV at an appropriate wavelength (e.g., 254 nm)
 - Injection Volume: 10 µL
- **Standard Solution Preparation:** Prepare a standard solution of the **N-Nitroso Tizanidine** reference material in a suitable diluent (e.g., Acetonitrile/Water mixture) at a concentration of approximately 0.1 mg/mL.
- **Analysis:** Inject the standard solution into the HPLC system and record the chromatogram.

- Data Analysis: Calculate the area percentage of the main peak relative to the total area of all peaks. The purity should meet the specification stated on the Certificate of Analysis.

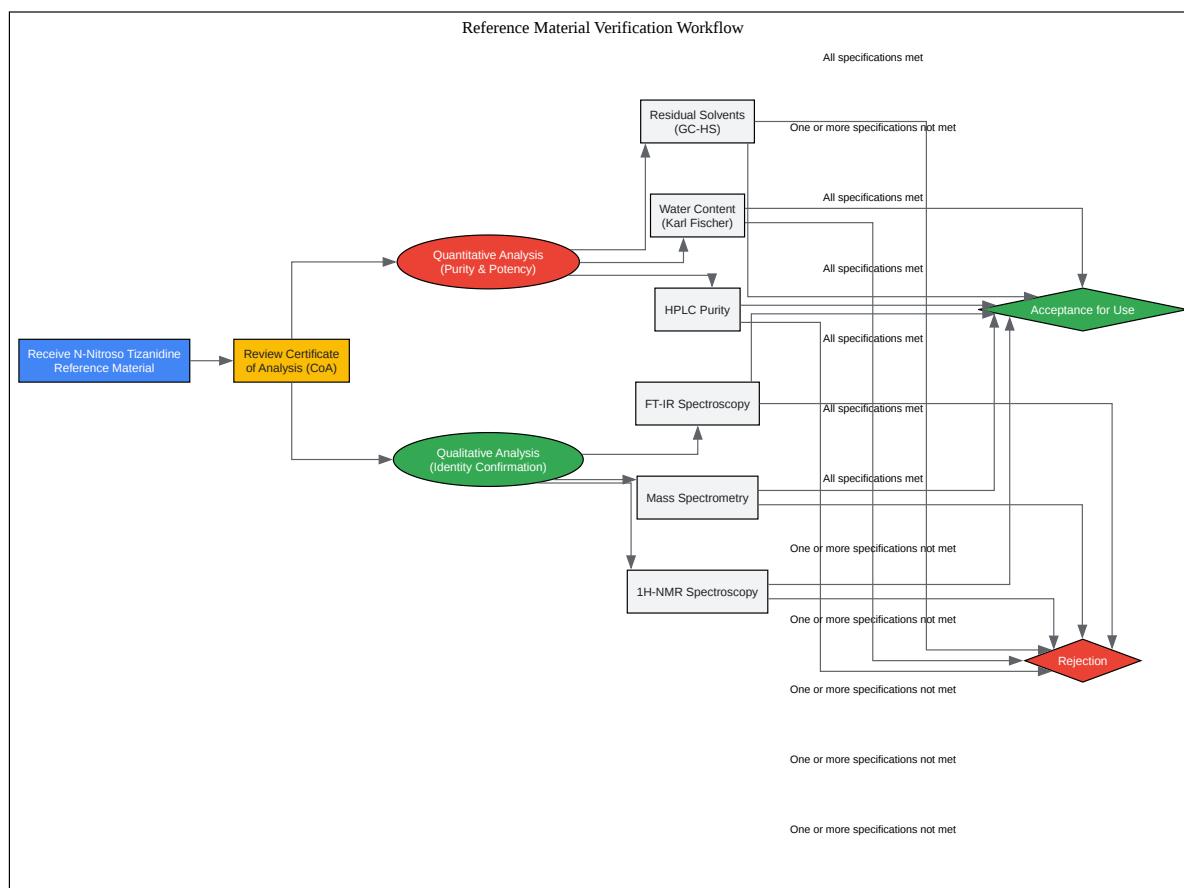
Mass Confirmation by Mass Spectrometry (MS)

Objective: To confirm the molecular weight of the **N-Nitroso Tizanidine** reference material.

Methodology:

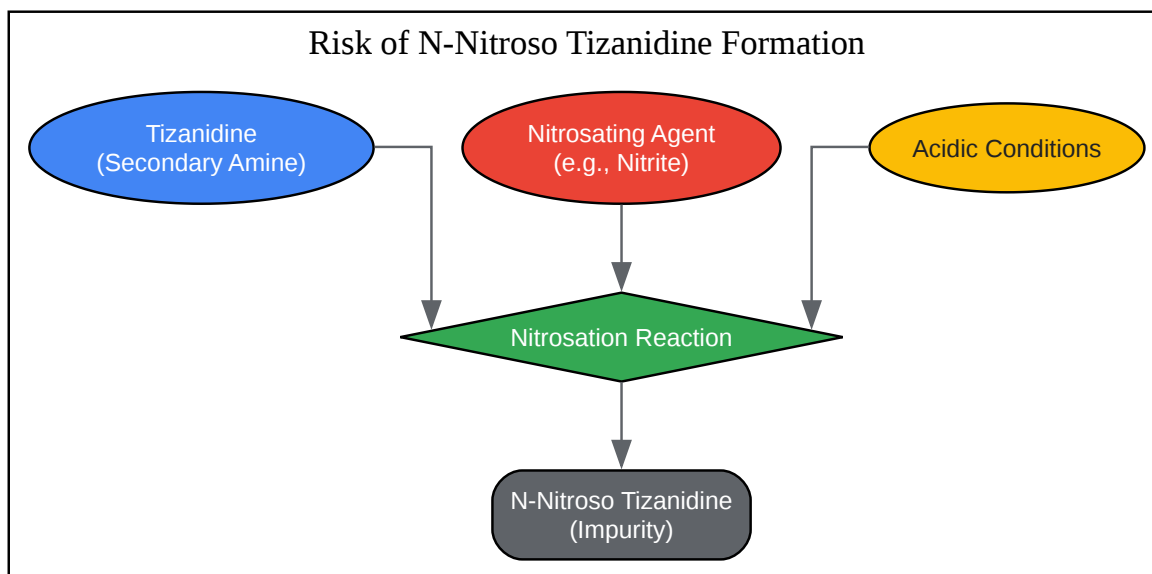
- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) or a standalone mass spectrometer with a suitable ionization source (e.g., Electrospray Ionization - ESI).
- Sample Preparation: Prepare a dilute solution of the reference material in a suitable solvent.
- Analysis: Infuse the sample solution into the mass spectrometer and acquire the mass spectrum in positive ion mode.
- Data Analysis: The observed mass-to-charge ratio (m/z) for the protonated molecule $[M+H]^+$ should correspond to the theoretical molecular weight of **N-Nitroso Tizanidine** ($C_9H_7ClN_6OS$, MW: 282.71 g/mol).

Mandatory Visualizations



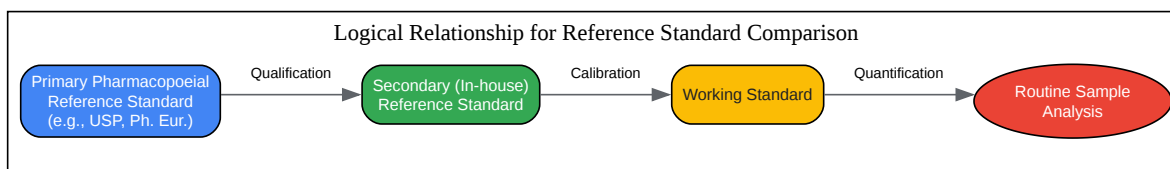
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Caption: Workflow for the performance verification of **N-Nitroso Tizanidine** reference material.



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Caption: Chemical risk for the formation of **N-Nitroso Tizanidine** impurity.



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Caption: Hierarchy and relationship of different types of reference standards.

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